

# Technical Guide: Physical Properties of (E)-4-methyl-2-nonene

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## Compound of Interest

Compound Name: 2-Nonene, 4-methyl-, (E)-

Cat. No.: B15418046

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## Introduction

(E)-4-methyl-2-nonene is an unsaturated aliphatic hydrocarbon with the molecular formula  $C_{10}H_{20}$ . As a member of the alkene family, its physical properties are primarily dictated by its molecular weight and the presence of a carbon-carbon double bond. This document provides a summary of the available physicochemical data for (E)-4-methyl-2-nonene and outlines standard experimental protocols for the determination of these properties. It is important to note that experimentally determined physical properties for this specific compound are not readily available in the published literature. Therefore, the quantitative data presented herein are based on estimated and computationally derived values.

## Physicochemical Properties

The physical properties of (E)-4-methyl-2-nonene are consistent with those of other alkenes of similar molecular weight. It is expected to be a colorless liquid at room temperature and pressure. Alkenes are generally non-polar, leading to poor solubility in water but good solubility in non-polar organic solvents. The boiling point of alkenes increases with molecular weight, and branched isomers, such as (E)-4-methyl-2-nonene, tend to have slightly lower boiling points than their straight-chain counterparts.

## Data Summary

The following table summarizes the available quantitative data for (E)-4-methyl-2-nonene. These values are computationally estimated and should be considered as such until experimentally verified.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>20</sub>	PubChem[1]
Molecular Weight	140.27 g/mol	PubChem[1]
Estimated Melting Point	-56.93 °C	ChemicalBook[2]
Estimated Boiling Point	166.82 °C	ChemicalBook[2]
Estimated Density	0.7631 g/cm <sup>3</sup>	ChemicalBook[2]
Estimated Refractive Index	1.4177	ChemicalBook[2]
Computed XLogP3	4.6	PubChem[1]

## Experimental Protocols

The following sections detail standard experimental methodologies for determining the key physical properties of a liquid alkene like (E)-4-methyl-2-nonene.

### Determination of Boiling Point (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, a micro-boiling point determination is suitable.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Sample of (E)-4-methyl-2-nonene

**Procedure:**

- A small amount of the liquid sample (approximately 0.5 mL) is placed in the small test tube.
- A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube or oil bath and heated gently.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Measurement of Density

The density of a liquid can be determined by measuring the mass of a known volume.

**Apparatus:**

- Pycnometer (a glass flask with a specific, accurately known volume)
- Analytical balance
- Temperature-controlled water bath

**Procedure:**

- The empty pycnometer is cleaned, dried, and its mass is accurately measured on an analytical balance.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped from the outside.

- The filled pycnometer is placed in a temperature-controlled water bath to allow it to reach thermal equilibrium.
- The pycnometer is removed from the bath, dried, and its mass is measured.
- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

## Measurement of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Sample of (E)-4-methyl-2-nonene
- Dropper

Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.
- The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- A few drops of the liquid sample are placed on the lower prism.
- The prisms are closed and clamped.
- The instrument is adjusted until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.

- The refractive index is read from the instrument's scale. The temperature should also be recorded, as refractive index is temperature-dependent.

## Determination of Solubility

The solubility of (E)-4-methyl-2-nonene in various solvents can be determined by simple miscibility tests.

Apparatus:

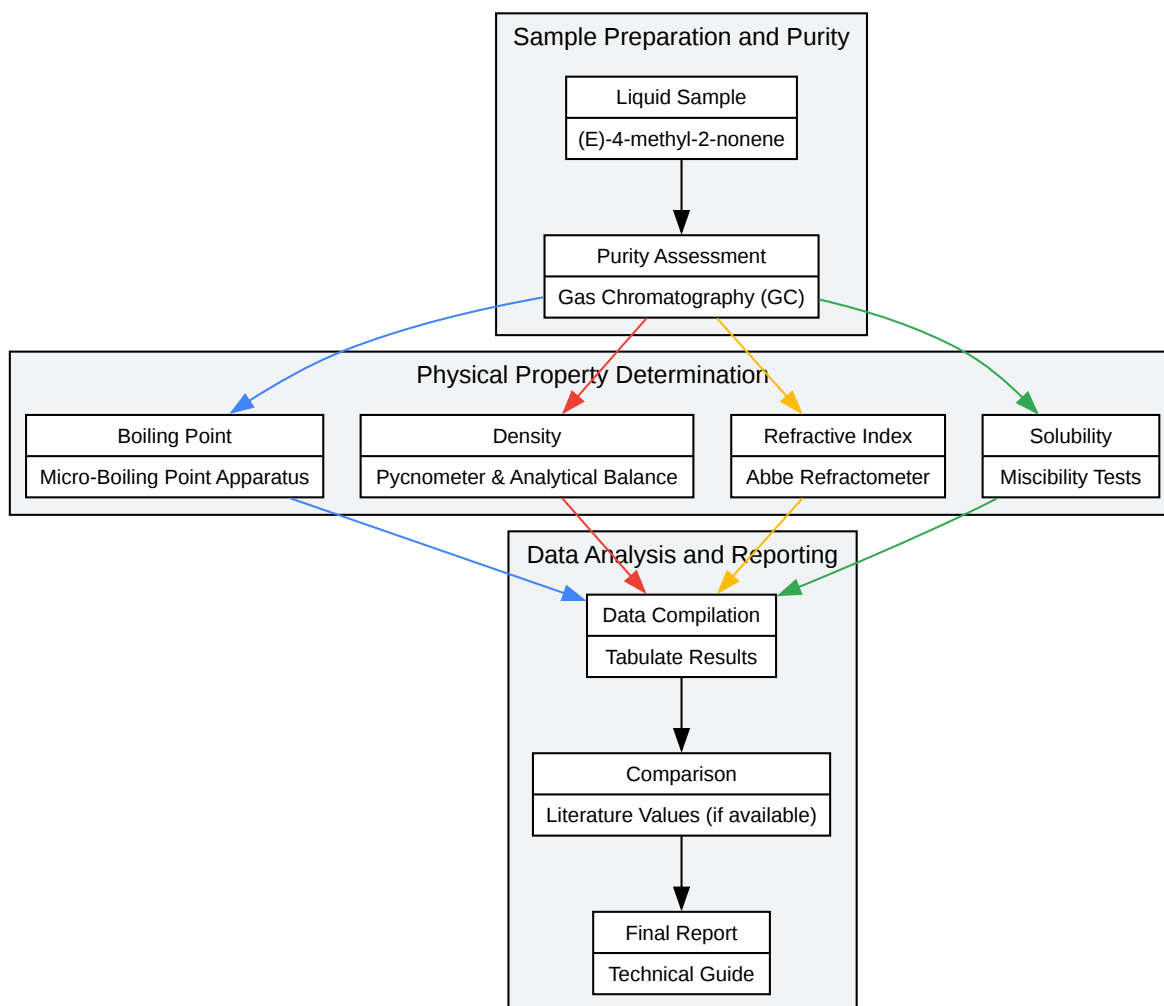
- Test tubes
- Graduated pipettes
- A range of solvents (e.g., water, ethanol, acetone, hexane, toluene)
- Vortex mixer

Procedure:

- A known volume (e.g., 1 mL) of the solvent is placed in a test tube.
- A small, known volume (e.g., 0.1 mL) of (E)-4-methyl-2-nonene is added to the solvent.
- The mixture is agitated using a vortex mixer.
- The mixture is observed for signs of insolubility, such as the formation of a separate layer or cloudiness.
- If the sample dissolves completely, further aliquots are added until the saturation point is reached or if it is determined to be fully miscible. The solubility can be qualitatively described (e.g., insoluble, slightly soluble, soluble, miscible).

## Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the characterization of the physical properties of a liquid alkene like (E)-4-methyl-2-nonene.



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Caption: Workflow for Physical Property Characterization.

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## References

- 1. 2-Nonene, 4-methyl-, (E)- | C<sub>10</sub>H<sub>20</sub> | CID 528285 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-METHYL-2-NONENE CAS#: [m.chemicalbook.com]
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